

A Comparative Analysis of Dephospho-CoA Kinase Kinetics Across Diverse Species

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An essential enzyme in the final step of coenzyme A (CoA) biosynthesis, **Dephospho-CoA** kinase (DPCK), presents an attractive target for drug development due to its critical role in cellular metabolism. This guide provides a comparative overview of the kinetic properties of DPCK from various organisms, offering valuable insights for researchers, scientists, and professionals in drug development.

The kinetic parameters of DPCK, particularly the Michaelis constant (K_m) and maximum velocity (V_max), offer a window into the enzyme's efficiency and substrate affinity. These parameters vary significantly across different species, reflecting evolutionary adaptations and distinct metabolic demands. Understanding these differences is paramount for the targeted design of selective inhibitors.

Comparative Kinetic Data of Dephospho-CoA Kinase

The following table summarizes the key kinetic parameters of DPCK from several species for its two primary substrates: **dephospho-CoA** (dCoA) and a nucleotide triphosphate (NTP), typically ATP.



Species	Substrate	K_m (μM)	V_max	Notes
Escherichia coli	dCoA	740	Not specified	-
ATP	140	Not specified	-	
Entamoeba histolytica (EhDPCK1)	dCoA	114 ± 19	Not specified	Utilizes various NTPs.[1]
АТР	19.6 ± 1.2	Not specified	GTP shows 33% activity relative to ATP.[1]	
Entamoeba histolytica (EhDPCK2)	dCoA	57.9 ± 6.1	Not specified	-
ATP	15.0 ± 2.4	Not specified	-	
Homo sapiens	dCoA	5.2	Not specified	Part of a bifunctional enzyme with phosphopantethe ine adenylyltransfera se.[1]
ATP	192	Not specified	[1]	
Plasmodium falciparum	dCoA	105.3 ± 10.2	5.18 ± 0.29 μmol/min/mg	Exhibits hyperbolic saturation kinetics for both substrates.[2][3] [4]
ATP	88.14 ± 11.03	5.18 ± 0.29 μmol/min/mg	[2][3][4]	
Thermococcus kodakarensis	dCoA	1,100 ± 100	110 ± 4 U/mg	Prefers GTP over other NTPs.



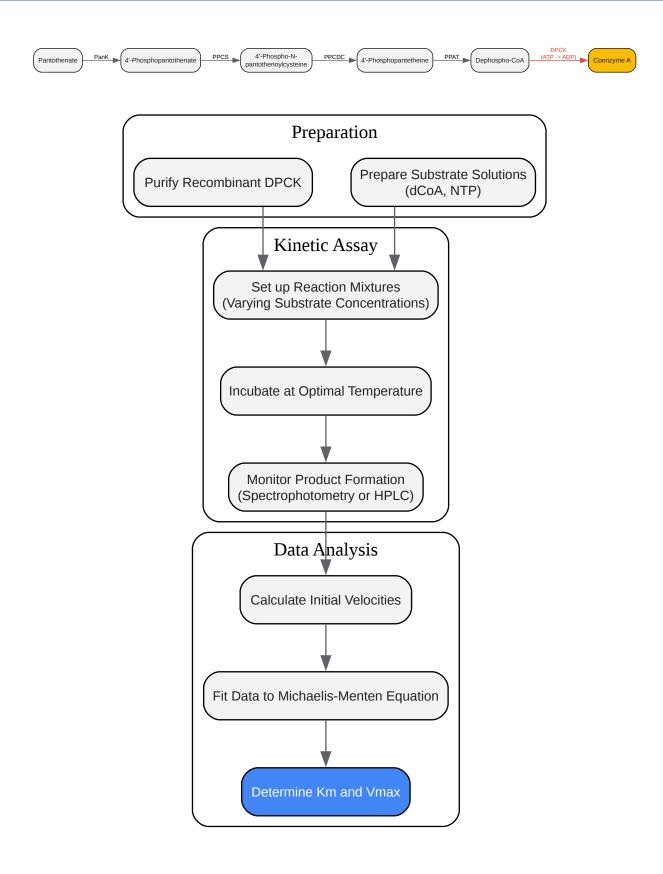
			[5]
			Activity with UTP
			shows substrate
GTP	580 ± 50	110 ± 4 U/mg	inhibition at high
			concentrations.
			[5][6]

Note: The V_max values are reported as found in the literature and may not be directly comparable due to differences in experimental conditions and enzyme purity. One unit (U) of DPCK activity is defined as the amount of enzyme that catalyzes the formation of 1 μ mole of product per minute.[7]

Coenzyme A Biosynthesis Pathway

Dephospho-CoA kinase catalyzes the terminal step in the universally conserved coenzyme A biosynthetic pathway. The pathway begins with the phosphorylation of pantothenate (Vitamin B5) and proceeds through a series of enzymatic reactions to produce CoA, a vital cofactor in numerous metabolic processes, including the Krebs cycle and fatty acid metabolism.





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